

# An In-depth Technical Guide to Propanediol Isomers and Their Chemical Characteristics

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## Compound of Interest

Compound Name: *Propanediol*

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This technical guide provides a comprehensive overview of the key isomers of **propanediol**, **1,2-propanediol** and **1,3-propanediol**, with a focus on their chemical and physical properties, metabolic pathways, and relevance in pharmaceutical development. The information is presented to facilitate comparison and aid in the selection of the appropriate isomer for various research and development applications.

## Introduction to Propanediol Isomers

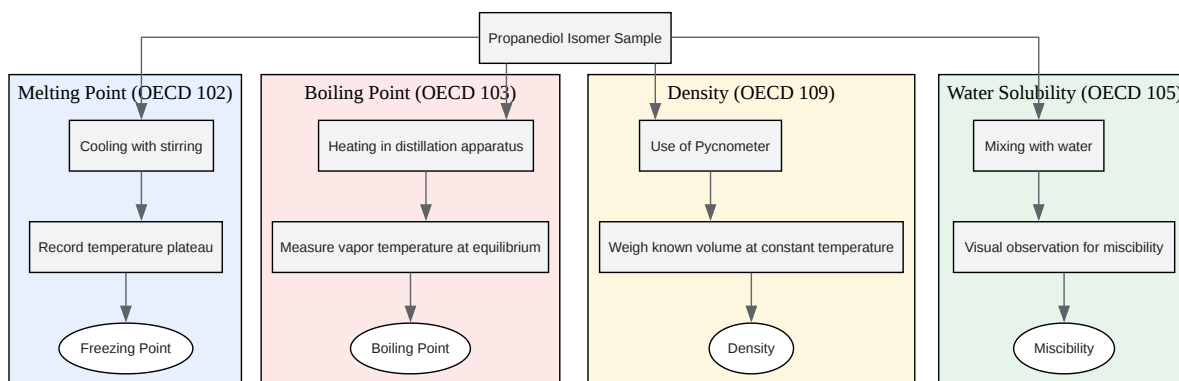
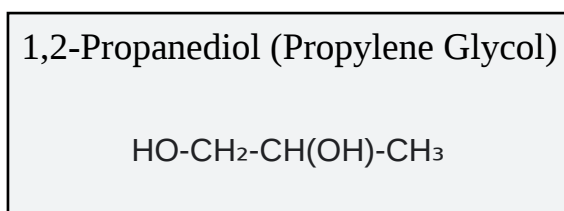
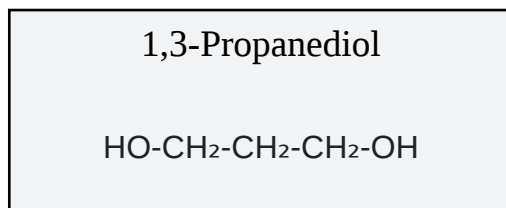
**Propanediol** (C<sub>3</sub>H<sub>8</sub>O<sub>2</sub>) is a diol, an organic compound containing two hydroxyl (-OH) groups. The two primary isomers, **1,2-propanediol** (propylene glycol) and **1,3-propanediol**, differ in the relative positions of these hydroxyl groups on the carbon chain. This structural difference leads to distinct physical and chemical properties, influencing their applications, metabolic fates, and toxicological profiles.<sup>[1]</sup> While both are colorless, viscous, and hygroscopic liquids, their utility in drug formulation and other applications varies significantly.<sup>[2][3]</sup>

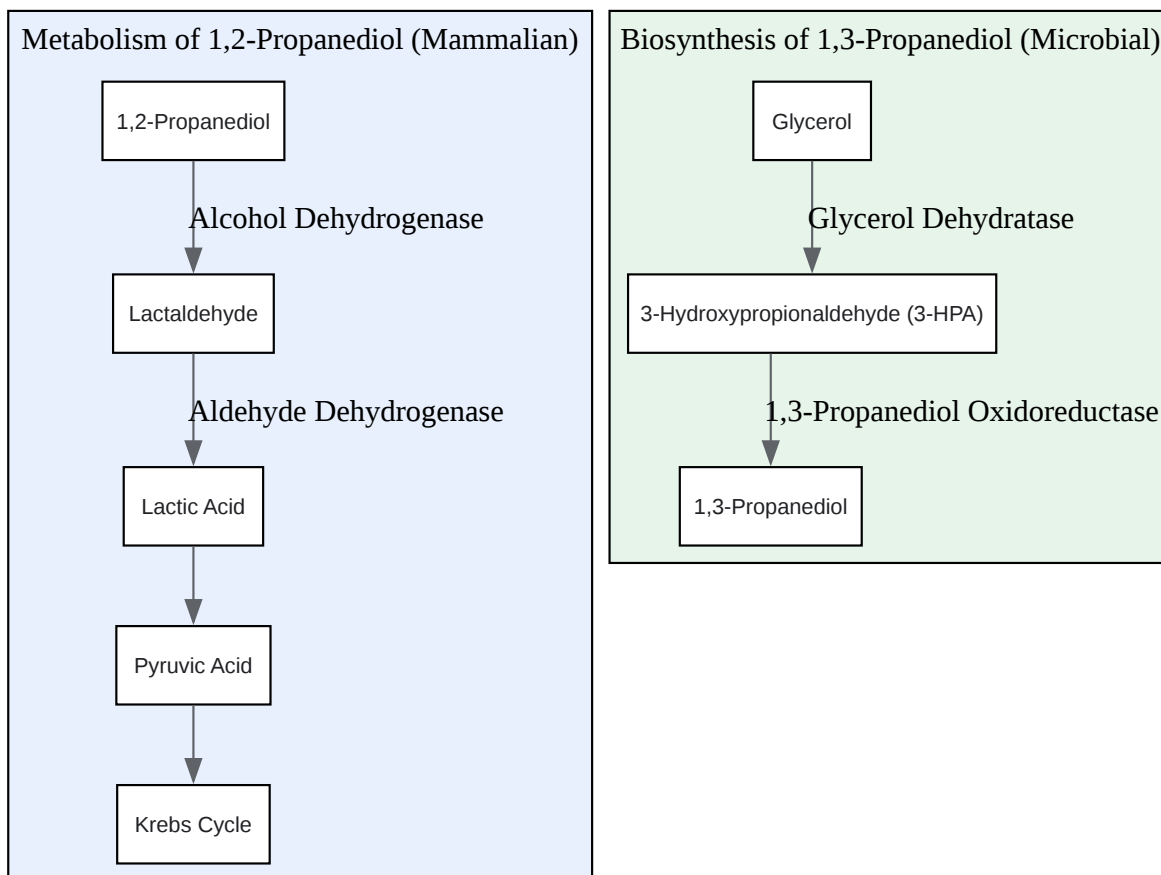
## Chemical Structures

The fundamental difference between the two isomers lies in their molecular structure.

- **1,2-Propanediol:** The two hydroxyl groups are attached to adjacent carbon atoms (C1 and C2). This isomer is chiral and exists as a racemic mixture of (R)- and (S)-enantiomers, though the S-isomer can be produced through biotechnological routes.<sup>[4][5]</sup>

- **1,3-Propanediol:** The hydroxyl groups are on the terminal carbon atoms (C1 and C3). This molecule is not chiral.[6]





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## References

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